

Physical and chemical properties of platinum(II) chloride

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Compound of Interest

Compound Name: *Platinum(II) chloride*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Platinum(II) Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **platinum(II) chloride** (PtCl_2), a pivotal compound in coordination chemistry, catalysis, and the synthesis of platinum-based pharmaceuticals.

Core Physical and Chemical Properties

Platinum(II) chloride is an inorganic compound that typically appears as a dark brown, olive-green, or grayish-green powder.^{[1][2][3]} It is odorless and exists in two primary crystalline forms, $\alpha\text{-PtCl}_2$ and $\beta\text{-PtCl}_2$.^{[1][4]} The compound is diamagnetic and insoluble in water, alcohol, and ether.^{[1][3][5]} However, it is soluble in hydrochloric acid and ammonia, where it forms complex ions.^{[1][5][6]}

Quantitative Data Summary

The key physical and chemical properties of **platinum(II) chloride** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	PtCl ₂	[1][3][4]
Molar Mass	265.99 g/mol	[1][3][4][7]
Appearance	Dark brown, olive-green, or grayish-green powder/crystals	[1][2][3][8]
Density	6.05 g/cm ³ (solid)	[1][2][3][4]
Melting Point	581 °C (1,078 °F; 854 K); decomposes	[1][2][3][4]
Boiling Point	Decomposes upon heating	[1][4]
Solubility in Water	Insoluble	[1][2][3][4]
Other Solubilities	Insoluble in alcohol and ether; Soluble in HCl and ammonia	[1][5][6][9]
Magnetic Susceptibility (χ)	$-54.0 \cdot 10^{-6}$ cm ³ /mol (Diamagnetic)	[1][10]
Crystal Structure	Hexagonal (β -form), Polymeric (α -form)	[1][3][4]

Structural Characteristics

Platinum(II) chloride exists in two polymorphic forms, which have distinct structural arrangements.[1][4]

- α -PtCl₂: This is a polymeric form with a disordered structure.[1] It is formed by heating the β -form to 500 °C.[1][4]
- β -PtCl₂: This form has a hexameric structure with a hexagonal crystal system.[1][3] The structure is composed of a Pt₆Cl₁₂ cluster where the Pt-Pt distances are between 3.32–3.40 Å, suggesting some degree of metal-metal bonding.[1][4]

In both allotropes, the fundamental coordination geometry is consistent: each platinum atom is in a square planar environment, coordinated to four bridging chloride ligands.[1][4][7]

Complementarily, each chloride atom is two-coordinate, bridging two platinum centers.[\[1\]\[4\]](#)

Chemical Reactivity and Applications

The chemical utility of PtCl_2 stems from its polymeric nature and its ability to undergo depolymerization reactions. It serves as a crucial precursor for the synthesis of a vast array of other platinum compounds, including catalysts and anticancer drugs.[\[1\]\[11\]\[12\]](#)

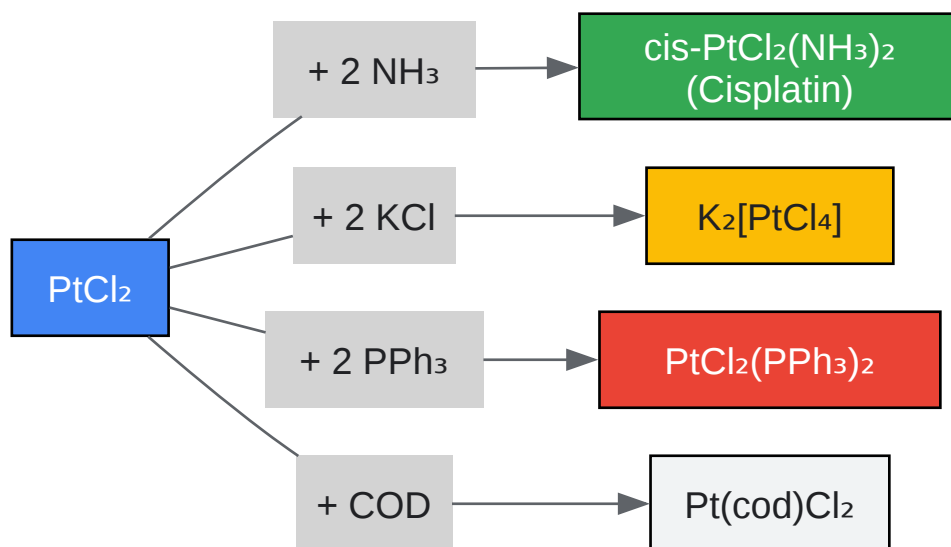
Role as a Precursor in Synthesis

Most reactions involving PtCl_2 proceed through the cleavage of the platinum-chloride bridges (Pt-Cl-Pt) by ligands (L) to form monomeric, square planar complexes of the type PtCl_2L_2 .[\[1\]\[4\]](#)

General Reaction: PtCl_2 (solid) + 2 L $\rightarrow$ PtCl_2L_2 (complex)

This reactivity makes PtCl_2 a foundational starting material for numerous important platinum compounds:[\[1\]\[4\]\[7\]\[11\]\[12\]](#)

- Cisplatin ($\text{cis-PtCl}_2(\text{NH}_3)_2$): A cornerstone anticancer drug, synthesized from PtCl_2 .[\[1\]\[11\]\[12\]](#)
The reaction with ammonia can be complex, sometimes initially yielding Magnus's green salt ($[\text{Pt}(\text{NH}_3)_4][\text{PtCl}_4]$).[\[1\]\[4\]\[8\]](#)
- Potassium tetrachloroplatinate (K_2PtCl_4): A widely used water-soluble platinum salt.[\[1\]\[4\]](#)
- Phosphine Complexes: Compounds like $\text{cis-PtCl}_2(\text{P}(\text{C}_6\text{H}_5)_3)_2$ are common precursors for organometallic platinum complexes.[\[1\]\[4\]](#)
- Olefin Complexes: Dichloro(cycloocta-1,5-diene)platinum(II) ($\text{Pt}(\text{cod})\text{Cl}_2$) is a valuable "organic-soluble" derivative containing a labile ligand.[\[1\]\[5\]](#)



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Diagram 1: PtCl_2 as a precursor for key platinum compounds.

Catalytic Activity

Platinum(II) chloride is an effective catalyst for a range of organic transformations, including:

- C-C, C-O, and C-N bond formation reactions.^{[5][13]}
- Hydrogenation and oxidation reactions.^{[7][12]}
- Cycloaddition reactions, where it can catalyze intramolecular [3+2] cycloadditions to form complex ring systems.^[14]

Experimental Protocols

Synthesis of Platinum(II) Chloride

Several methods are established for the synthesis of PtCl_2 . The choice of method often depends on the available starting material and desired purity.

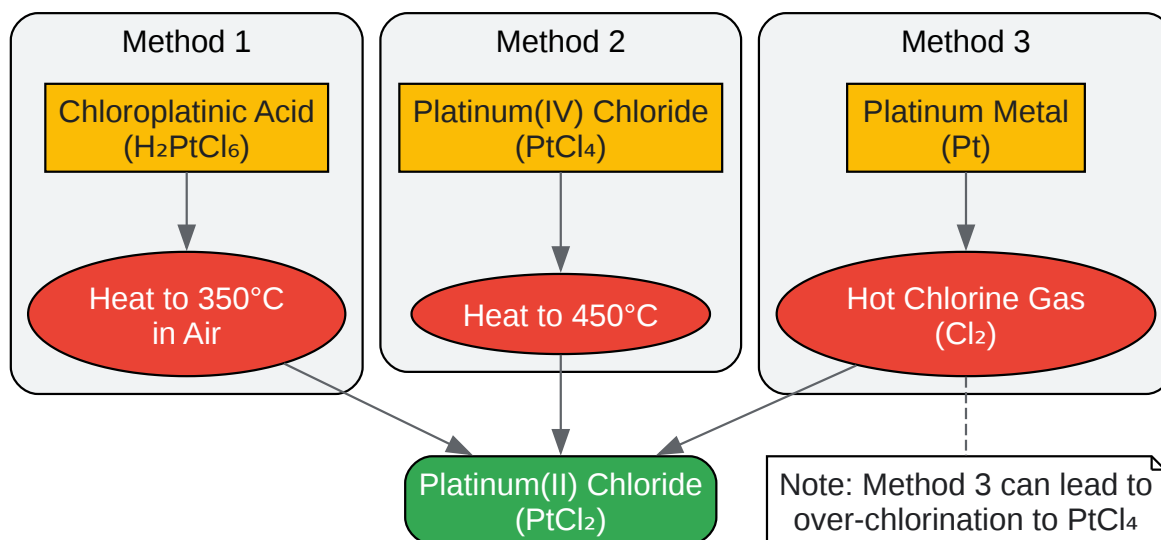
Method 1: Thermal Decomposition of Chloroplatinic Acid (H_2PtCl_6) This is a common and convenient method for preparing $\beta\text{-PtCl}_2$.^{[1][4]}

- Place chloroplatinic acid (H_2PtCl_6) in a suitable reaction vessel.

- Heat the acid in air to a temperature of 350 °C.[1]
- The acid decomposes to yield **platinum(II) chloride**, chlorine gas, and hydrogen chloride gas.[3]
 - Reaction: $\text{H}_2\text{PtCl}_6 \rightarrow \text{PtCl}_2 + \text{Cl}_2 + 2 \text{HCl}$ [3]

Method 2: Thermal Decomposition of Platinum(IV) Chloride (PtCl_4) This method relies on the thermal instability of the higher oxidation state platinum chloride.[1][4]

- Heat platinum(IV) chloride (PtCl_4) to 450 °C.[1][4]
- The Pt(IV) compound decomposes to the more stable Pt(II) derivative, releasing chlorine gas.[1][4] This entropy-driven reaction is favored by the formation of a gaseous product from a solid.[4]
 - Reaction: $\text{PtCl}_4 \rightarrow \text{PtCl}_2 + \text{Cl}_2$ [1]



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